

Technical Support Center: Optimizing Pioglitazone Potassium for Cell Culture

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Compound of Interest

Compound Name: *Pioglitazone potassium*

CAS No.: *1266523-09-4*

Cat. No.: *B584609*

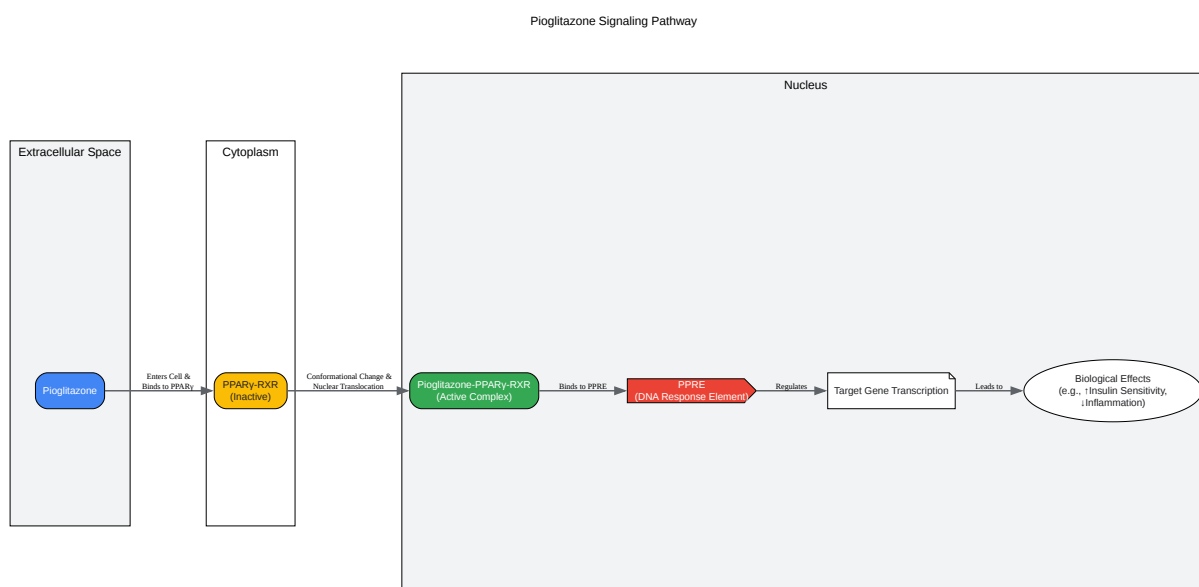
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Welcome to the technical support center for the use of **Pioglitazone potassium** in cell culture applications. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing experimental conditions and troubleshooting common issues.

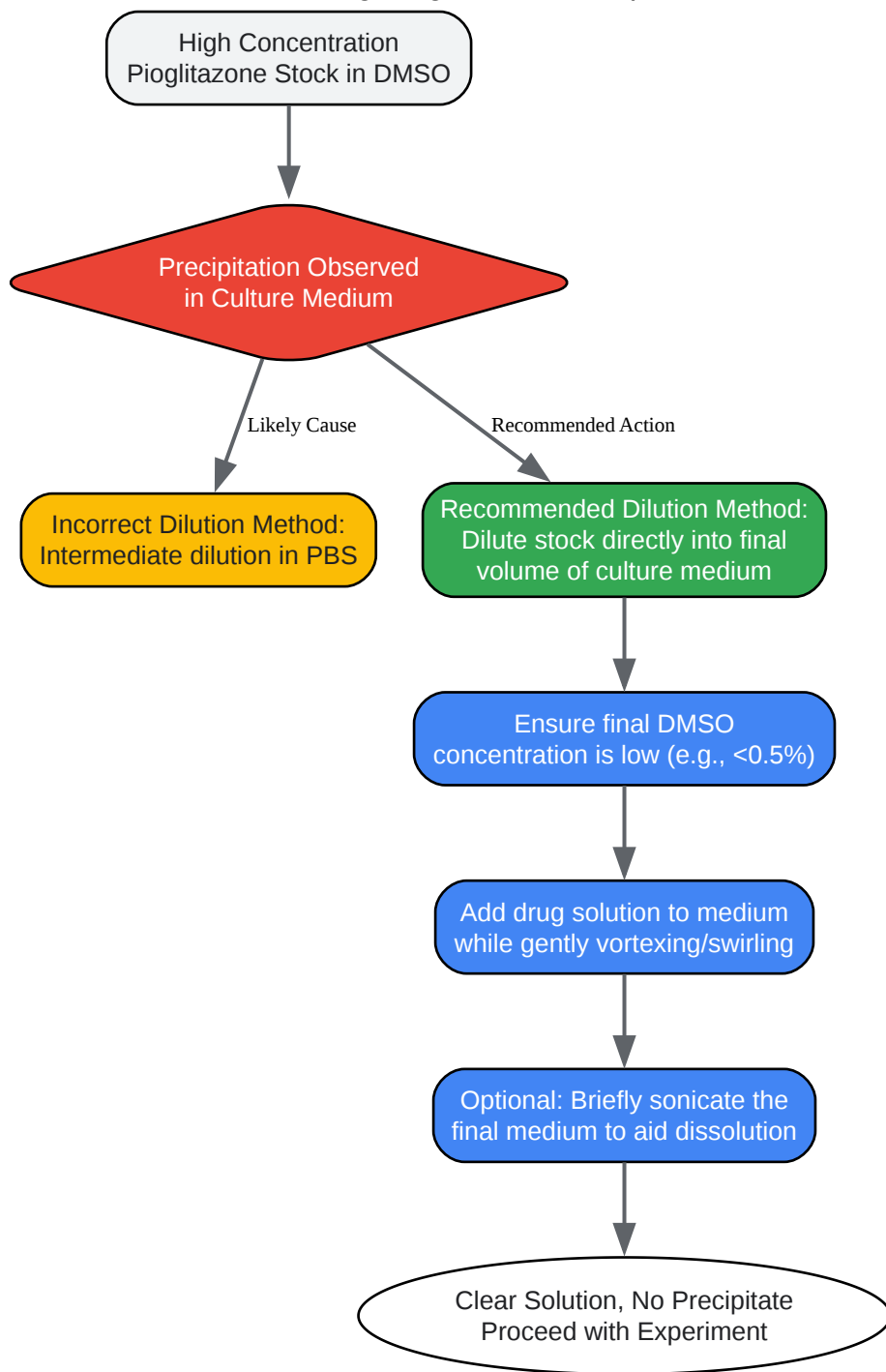
Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for pioglitazone in cell culture?

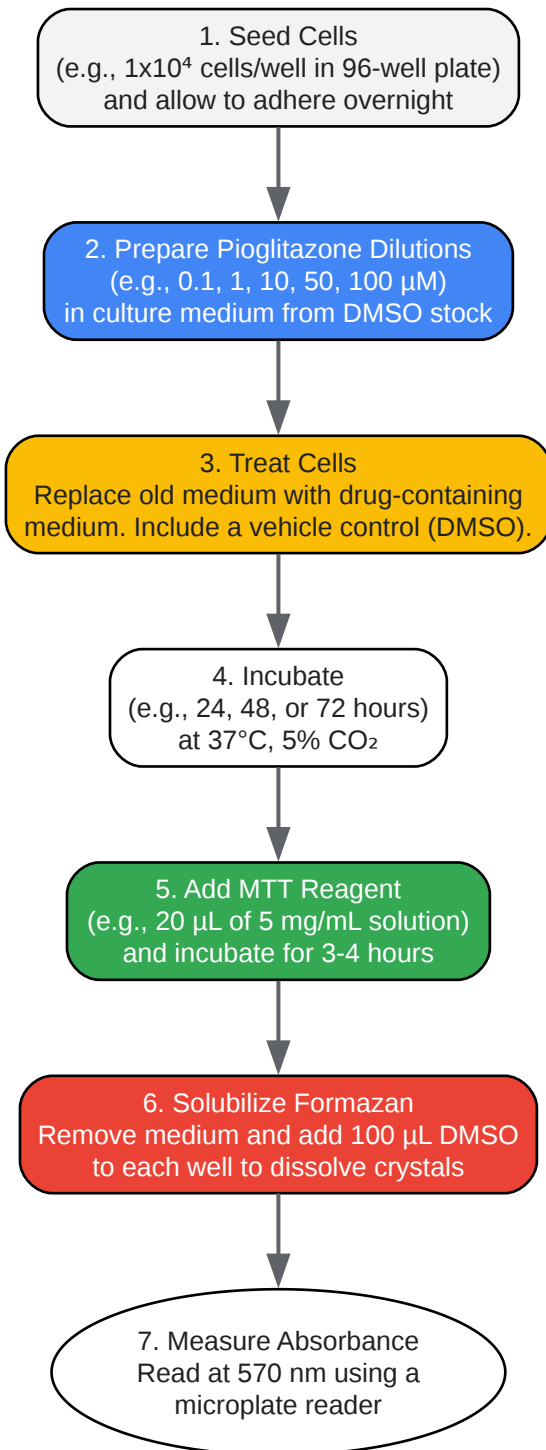
Pioglitazone is a potent and selective agonist of the Peroxisome Proliferator-Activated Receptor-gamma (PPAR γ), which is a nuclear receptor.^{[1][2][3]} Its primary mechanism involves binding to PPAR γ , which then forms a heterodimer with the Retinoid X Receptor (RXR).^{[2][4]} This complex subsequently binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter regions of target genes, thereby regulating their transcription.^{[2][4][5]} This signaling cascade is central to the regulation of glucose and lipid metabolism, leading to enhanced insulin sensitivity in various cell types.^{[1][3]} While this is its main pathway, some PPAR γ -independent effects have also been reported.^[6]



Troubleshooting Pioglitazone Precipitation



Experimental Workflow for MTT Assay

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Frontiers | The Pioglitazone Trek via Human PPAR Gamma: From Discovery to a Medicine at the FDA and Beyond \[frontiersin.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Mechanism of Action Pioglitazone – My Endo Consult \[myendoconsult.com\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- [6. diabetesjournals.org \[diabetesjournals.org\]](#)
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